

Personal protective equipment for handling 3-Phenoxyphenylacetonitrile

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Compound of Interest

Compound Name: 3-Phenoxyphenylacetonitrile

Cat. No.: B179426

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Essential Safety and Handling Guide for 3-Phenoxyphenylacetonitrile

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **3-Phenoxyphenylacetonitrile**. Adherence to these guidelines is paramount for ensuring laboratory safety and minimizing potential risks for researchers, scientists, and drug development professionals.

I. Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is required to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the necessary equipment.

Protection Type	Required Equipment	Specifications & Best Practices
Respiratory Protection	NIOSH-approved Respirator	To be used in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, an air-purifying respirator is necessary. [1] [2]
Hand Protection	Chemical-resistant Gloves	Nitrile or chloroprene gloves are recommended. [1] [3] Always confirm specific chemical compatibility with the glove manufacturer. [1]
Eye and Face Protection	Safety Glasses with Side Shields & Face Shield	Safety glasses are mandatory for all handling procedures. [1] [4] [5] A face shield must be worn when there is a potential for splashing. [1]
Body Protection	Flame-resistant Laboratory Coat	A lab coat that can be quickly removed is essential. [1] [3] Impervious clothing and a chemical-resistant apron are also recommended. [4]
General Clothing	Long Pants and Closed-toe Shoes	These are required to protect the skin from potential spills. [1] [3]

II. Chemical and Physical Properties

The following table summarizes key quantitative data for **3-Phenoxyphenylacetonitrile**.

Property	Value
Molecular Formula	C ₁₄ H ₁₁ NO[6][7][8]
Molecular Weight	209.24 g/mol [6][8][9]
Boiling Point	137 °C at 0.3 mmHg[6]
Density	1.124 g/mL at 25 °C[6]
Flash Point	>110 °C (>230 °F)[6]
Refractive Index	n _{20/D} 1.578[6]

III. Operational Plan: Handling and Storage

Strict adherence to proper handling and storage procedures is crucial for maintaining a safe laboratory environment.

Handling:

- Ventilation: All work with **3-Phenoxyphenylacetonitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][2]
- Avoid Contact: Prevent the chemical from coming into contact with skin, eyes, and clothing. [2][5] Ingestion and inhalation must be avoided.[2]
- Aerosol Prevention: Take measures to prevent the formation of dust or aerosols during handling.[1]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames. Use of non-sparking tools is mandatory.[1][10][11]
- Hygiene Practices: Wash hands and exposed skin thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2][5]

Storage:

- Container: Keep the storage container tightly closed when not in use.[1][5][12]

- Location: Store in a cool, dry, and well-ventilated area.[1][5][12] The storage area should be secure and locked.[5][12]
- Incompatibilities: Store separately from oxidizing agents.[1]

IV. Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove all contaminated clothing. If irritation develops or persists, seek medical attention.[1][2]
- Eye Contact: Immediately flush eyes with plenty of flowing water for at least 10-15 minutes, ensuring to hold the eyelids open and apart. Seek immediate medical attention from an ophthalmologist.[2]
- Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention.[2]
- Ingestion: If the person is conscious, rinse their mouth thoroughly with water. Do not induce vomiting. Seek immediate medical attention.[2]

Spills:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as sand, earth, or vermiculite.[5]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[5]

- Major Spills:
 - Evacuate the area immediately and alert emergency personnel.
 - Move to an upwind location.
 - Notify the appropriate emergency response team and the fire department.[\[5\]](#)
 - Prevent the spill from entering drains or waterways.[\[5\]](#)

V. Disposal Plan

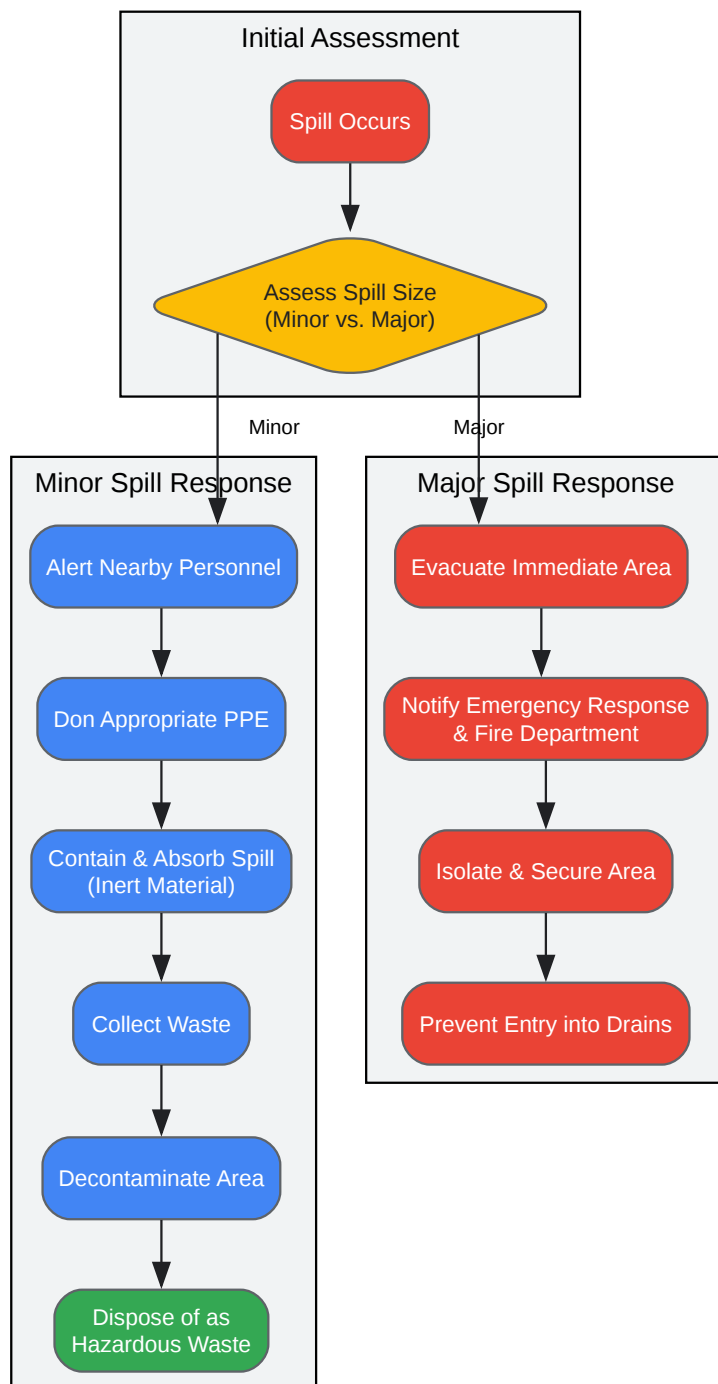
All waste containing **3-Phenoxyphenylacetonitrile** must be treated as hazardous waste.

- Waste Collection: Collect all chemical waste in appropriately labeled, sealed containers.
- Disposal Method: The recommended method of disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Professional Disposal: It is highly recommended to contact a licensed professional waste disposal service to ensure compliance with all federal, state, and local regulations.[\[1\]](#)
- Prohibited Disposal: Do not dispose of this chemical down the drain or in the regular trash.[\[1\]](#)

VI. Chemical Spill Response Workflow

The following diagram outlines the procedural flow for responding to a chemical spill.

Chemical Spill Response Workflow



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Caption: Workflow for handling chemical spills.

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